

dodecyl acetate molecular weight and formula

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Compound of Interest

Compound Name: Dodecyl acetate

Cat. No.: B107313

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In-Depth Technical Guide: Dodecyl Acetate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the physicochemical properties of **dodecyl acetate**, a compound relevant in various research and development applications.

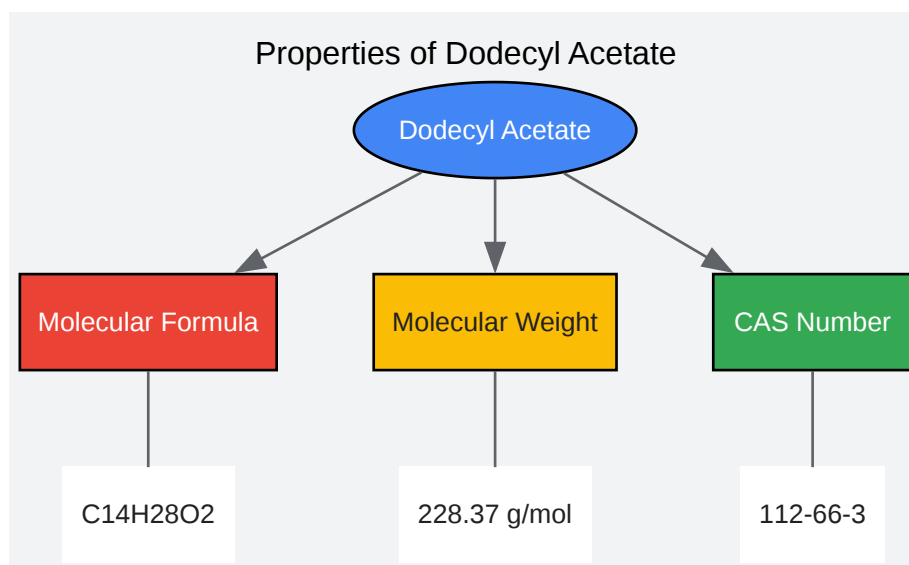
Physicochemical Data

Dodecyl acetate, also known as lauryl acetate, is the ester of dodecanol and acetic acid.^[1] It is recognized for its floral scent and is utilized as a perfume additive.^[1] The fundamental molecular properties of **dodecyl acetate** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₄ H ₂₈ O ₂	[2]
Molecular Weight	228.37 g/mol	[2][3]
Linear Formula	CH ₃ COO(CH ₂) ₁₁ CH ₃	[1]
CAS Number	112-66-3	[2][4]
Synonyms	Lauryl acetate, 1-Dodecanol acetate, Acetic acid, dodecyl ester	[1][2][3]

Structural Information

The structural representation and key identifiers provide a comprehensive overview of **dodecyl acetate** for unambiguous identification in experimental and developmental contexts.



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Key physicochemical properties of **dodecyl acetate**.

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References

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